

Proper Disposal of Boc-4-iodo-L-phenylalanine: A Step-by-Step Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boc-4-iodo-L-phenylalanine*

Cat. No.: *B558665*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: Ensuring safety and compliance in the disposal of **Boc-4-iodo-L-phenylalanine** is paramount for laboratory safety and environmental responsibility. This guide provides essential, immediate safety and logistical information, including operational and disposal plans for **Boc-4-iodo-L-phenylalanine**. While this chemical is not classified as hazardous under the 2012 OSHA Hazard Communication Standard, proper disposal procedures must be followed to minimize any potential risks.^[1]

Chemical and Physical Properties

A summary of the key properties of **Boc-4-iodo-L-phenylalanine** is provided below to inform safe handling and disposal procedures.

| Property | Value |
|-------------------|--|
| CAS Number | 62129-44-6 |
| Molecular Formula | C14H18INO4 |
| Molecular Weight | 391.2 g/mol |
| Appearance | White to off-white powder or crystalline solid |
| Melting Point | Approximately 150 °C (decomposes)[1][2] |
| Solubility | Slightly soluble in water. Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[1][2] |
| Stability | Stable under recommended storage conditions. Light sensitive. |
| Hazards | Not classified as hazardous. Combustible solid. [3] |

Experimental Protocols: Disposal Procedures

The following protocols provide a framework for the proper disposal of **Boc-4-iodo-L-phenylalanine**. Crucially, all disposal activities must be conducted in strict accordance with your institution's specific waste management policies, as well as local, state, and federal regulations.

Immediate Safety Precautions:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses or goggles, a lab coat, and chemical-resistant gloves. For operations that may generate dust, a NIOSH-approved N95 respirator is recommended.[3]
- **Ventilation:** Handle the chemical in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust.

Disposal of Unused or Waste Boc-4-iodo-L-phenylalanine:

- Waste Characterization: Although not federally classified as hazardous, it is crucial to confirm that the waste has not been mixed with any hazardous substances. If it has been mixed with a listed hazardous waste, the entire mixture must be treated as hazardous waste.
- Containment:
 - Place the solid **Boc-4-iodo-L-phenylalanine** waste into a clearly labeled, sealed, and chemically compatible container.
 - The container must be in good condition and have a secure lid. Do not use beakers, flasks, or other improper containers for waste accumulation.
- Labeling:
 - Label the waste container clearly with "Non-Hazardous Chemical Waste" and the full chemical name: "**Boc-4-iodo-L-phenylalanine**".
 - Include the accumulation start date and the name of the generating researcher or lab.
- Storage:
 - Store the sealed waste container in a designated, secure waste accumulation area away from incompatible materials.
- Disposal Request:
 - Follow your institution's specific procedures for chemical waste pickup. This may involve submitting an online request to your Environmental Health and Safety (EHS) department.
 - Do not dispose of solid chemical waste in the regular laboratory trash that is handled by custodial staff.^[4]

Disposal of Contaminated Materials:

- Solid Waste: Items such as contaminated gloves, weighing paper, and paper towels should be collected in a designated, labeled container for non-hazardous solid waste and disposed of through your institution's chemical waste program.

- Sharps: Any contaminated sharps (e.g., needles, broken glass) must be placed in a designated, puncture-resistant sharps container labeled for chemically contaminated sharps.
- Solutions: If **Boc-4-iodo-L-phenylalanine** is in a non-hazardous solvent, it may be permissible to dispose of it down the drain with copious amounts of water, but only if explicitly allowed by your institution's EHS guidelines. Generally, drain disposal of any chemical is discouraged.

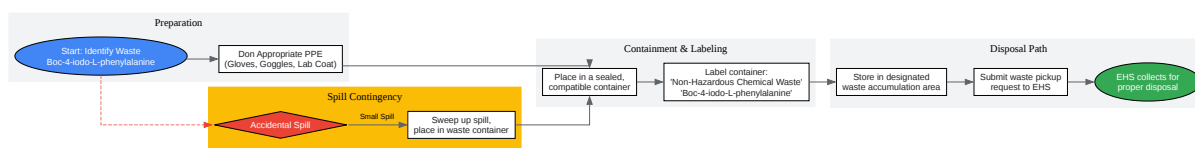
Disposal of Empty Containers:

- Decontamination: Triple rinse the empty container with a suitable solvent. The rinsate should be collected and disposed of as chemical waste.
- Defacing: Completely remove or deface the original label to prevent misuse.
- Disposal: Once clean and defaced, the container can typically be disposed of in the regular trash or recycled according to your institution's policies.

Emergency Procedures: Accidental Spills

- Small Spills:
 - Wear appropriate PPE.
 - Carefully sweep up the solid material, avoiding dust generation.
 - Place the spilled material into a labeled container for chemical waste.
 - Clean the spill area with a suitable solvent and collect the cleaning materials for disposal as chemical waste.
- Large Spills:
 - Evacuate the immediate area and alert others.
 - Contact your institution's EHS or emergency response team.
 - Prevent the spilled material from entering drains.[5]

Disposal Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **Boc-4-iodo-L-phenylalanine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BOC-4-iodo-L-PHENYLALANINE | 62129-44-6 [chemicalbook.com]
- 2. BOC-4-iodo-L-PHENYLALANINE Eight Chongqing Chemdad Co. , Ltd [chemdad.com]
- 3. sites.rowan.edu [sites.rowan.edu]
- 4. sfasu.edu [sfasu.edu]
- 5. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- To cite this document: BenchChem. [Proper Disposal of Boc-4-iodo-L-phenylalanine: A Step-by-Step Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b558665#boc-4-iodo-l-phenylalanine-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com